

Application Notes and Protocols for Long-Term Cell Culture with INCB9471 Treatment

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For Researchers, Scientists, and Drug Development Professionals

Introduction

INCB9471 is a potent and selective antagonist of the C-C chemokine receptor type 5 (CCR5). [1][2][3] As a key co-receptor for the entry of R5-tropic Human Immunodeficiency Virus-1 (HIV-1) into host cells, CCR5 is a significant therapeutic target.[2][4] **INCB9471** allosterically inhibits CCR5, preventing the conformational changes required for viral fusion and entry.[2] These application notes provide detailed protocols for the long-term culture of cells with **INCB9471**, a critical step in understanding its chronic effects, potential for resistance development, and long-term safety profile.

Mechanism of Action and Signaling Pathway

INCB9471 acts as a noncompetitive allosteric inhibitor of CCR5.[2] The binding of HIV-1's envelope glycoprotein gp120 to the CD4 receptor on T-cells and macrophages triggers a conformational change in gp120, exposing a binding site for CCR5. The subsequent interaction between gp120 and CCR5 facilitates the fusion of the viral and host cell membranes, allowing the viral core to enter the cell.[2] **INCB9471** binds to CCR5 and prevents this interaction, effectively blocking viral entry.[1][2]

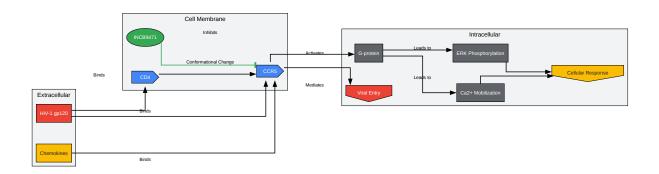
Beyond its role in HIV-1 entry, CCR5 is a G-protein coupled receptor (GPCR) that, upon binding its natural chemokine ligands (e.g., RANTES, MIP-1 α , MIP-1 β), activates downstream signaling pathways.[2] **INCB9471** has been shown to inhibit these signaling events, including



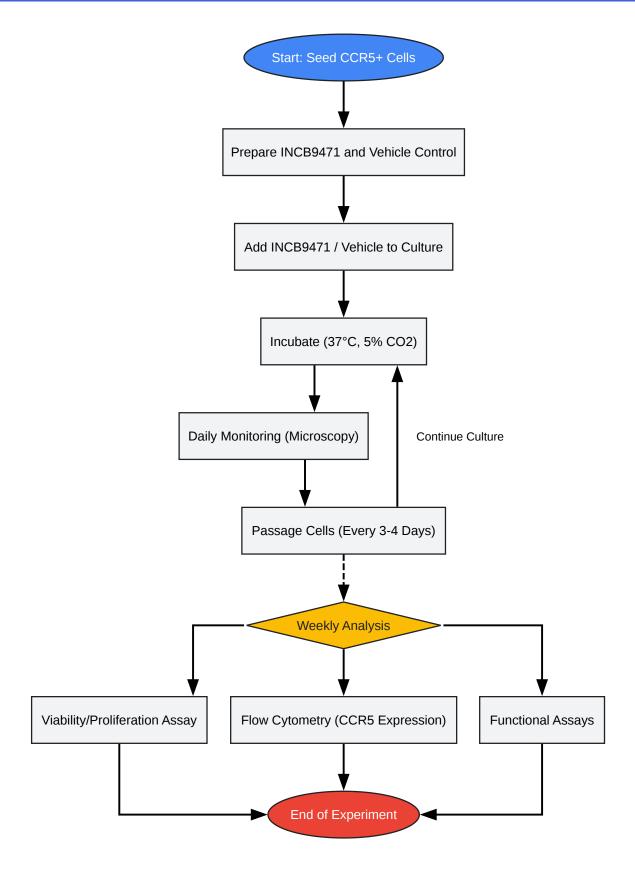
intracellular calcium mobilization and ERK phosphorylation.[2] The Janus kinase (JAK)-signal transducer and activator of transcription (STAT) pathway is also involved in the regulation of CCR5 expression.[5]

Signaling Pathway Diagram

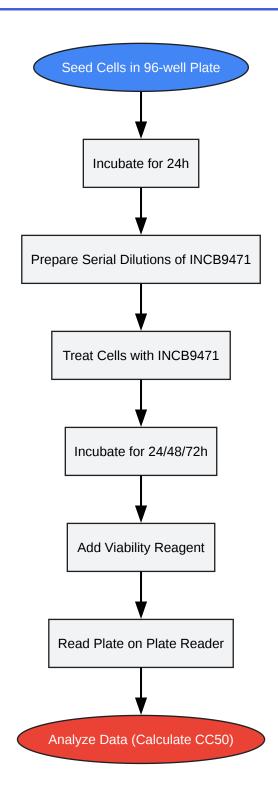












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